

# Technical Guide: Physicochemical Properties of 2-Ethoxycyclohex-2-en-1-one

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## Compound of Interest

Compound Name: 2-Ethoxycyclohex-2-en-1-one

Cat. No.: B1360216

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This document provides core physicochemical data for the chemical compound **2-Ethoxycyclohex-2-en-1-one**. The information is presented to support research and development activities where precise molecular characteristics are essential.

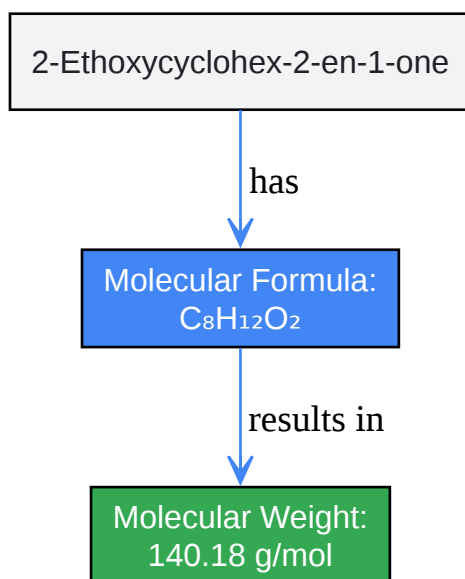
## Molecular Data Summary

The fundamental molecular properties of **2-Ethoxycyclohex-2-en-1-one** have been determined and are summarized below. This data is critical for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>2</sub> [1][2][3][4]
Molecular Weight	140.18 g/mol [3][4][5]
or, more precisely	
	140.1797 g/mol [1][2]

## Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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## References

- 1. 2-Ethoxy-2-cyclohexen-1-one [webbook.nist.gov]
- 2. 2-Ethoxy-2-cyclohexen-1-one [webbook.nist.gov]
- 3. 2-Ethoxycyclohex-2-en-1-one 95.00% | CAS: 29941-82-0 | AChemBlock [achemblock.com]
- 4. 2-Ethoxycyclohex-2-en-1-one | C<sub>8</sub>H<sub>12</sub>O<sub>2</sub> | CID 121598 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Ethoxy-2-cyclohexen-1-one (CAS 29941-82-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Ethoxycyclohex-2-en-1-one]. BenchChem, [2025]. [Online PDF]. Available at:

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